Technical Guide: Chemical Structure & Synthesis of 5-(2,3-Difluorophenyl)nicotinic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-(2,3-Difluorophenyl)nicotinic acid*
CAS No.:	*887973-47-9*
Cat. No.:	*B1629382*

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Part 1: Executive Summary & Compound Identity

5-(2,3-Difluorophenyl)nicotinic acid (CAS: 887973-47-9) is a specialized heterocyclic building block used primarily in medicinal chemistry and drug discovery. It functions as a critical intermediate for synthesizing biaryl-based kinase inhibitors, allosteric modulators, and agrochemicals.

The molecule fuses a polar, ionizable nicotinic acid core with a lipophilic, electron-deficient 2,3-difluorophenyl ring. This combination allows researchers to modulate solubility, metabolic stability, and protein-ligand binding interactions simultaneously.

Key Identifiers

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Property	Detail
CAS Number	887973-47-9
IUPAC Name	5-(2,3-difluorophenyl)pyridine-3-carboxylic acid
Molecular Formula	$C_{12}H_7F_2NO_2$
Molecular Weight	235.19 g/mol
SMILES	OC(=O)c1cncc(c1)c2cccc(F)c2F
Core Scaffold	Biaryl Nicotinic Acid

Part 2: Structural & Electronic Analysis

As a Senior Application Scientist, it is crucial to understand why this specific substitution pattern is selected in drug design.

The Biaryl Axis & Conformational Control

The bond connecting C5 of the pyridine ring to the phenyl ring is a pivot point.

- Steric Clash: The fluorine atom at the ortho position (C2 of the phenyl ring) creates steric repulsion with the protons on the pyridine ring (H4/H6).
- Result: The molecule adopts a twisted conformation rather than a planar one. This non-planar geometry is often desired to match hydrophobic pockets in enzymes (e.g., kinase ATP-binding sites) and to disrupt crystal packing, thereby improving solubility compared to planar analogs.

Electronic Modulation (The Fluorine Effect)

- Metabolic Stability: The 2,3-difluoro substitution blocks the most metabolically vulnerable positions on the phenyl ring (CYP450 oxidation usually targets electron-rich positions). The fluorine atoms withdraw electron density, deactivating the ring towards oxidative metabolism.
- Acidity (pKa): The electron-withdrawing nature of the difluorophenyl group (via induction) slightly decreases the pKa of the pyridine nitrogen, making it less basic than unsubstituted nicotinic acid. This affects the zwitterionic character at physiological pH.

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Physicochemical Profile

Parameter	Value (Predicted)	Significance
LogP	~2.7	Moderate lipophilicity; good membrane permeability.
TPSA	~50 Å²	Favorable for oral bioavailability (Rule of 5 compliant).
pKa (Acid)	~3.8 - 4.2	Acidic moiety allows salt formation (solubility).
H-Bond Donors	1 (COOH)	Interaction with active site residues (e.g., Ser, Thr).

Part 3: Synthetic Pathways (Technical Protocol)

The most robust method for synthesizing **5-(2,3-Difluorophenyl)nicotinic acid** is the Suzuki-Miyaura Cross-Coupling. This pathway offers high functional group tolerance and regioselectivity.

Retrosynthetic Analysis

- Disconnection: C5–C1' Biaryl bond.
- Fragment A (Electrophile): 5-Bromonicotinic acid (or ester).
- Fragment B (Nucleophile): 2,3-Difluorophenylboronic acid.

Detailed Experimental Protocol

Note: This protocol assumes the use of a methyl ester protection strategy to prevent catalyst poisoning by the free acid, followed by hydrolysis.

Step 1: Suzuki Coupling

- Reagents:
  - Methyl 5-bromonicotinate (1.0 eq)

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- 2,3-Difluorophenylboronic acid (1.2 eq)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (0.05 eq) or $Pd(PPh_3)_4$.
- Base: K_2CO_3 (3.0 eq) or Cs_2CO_3.
- Solvent: 1,4-Dioxane/Water (4:1 ratio).

- Procedure:
  - Charge a reaction vessel with the bromide, boronic acid, and base.
  - Degas the solvent system with nitrogen for 15 minutes (Critical for Pd(0) cycle).
  - Add the Pd catalyst under nitrogen flow.
  - Heat to 90°C for 4–12 hours. Monitor by LC-MS for disappearance of bromide.
  - Workup: Cool to RT, filter through Celite to remove Pd black, dilute with EtOAc, and wash with brine. Concentrate the organic layer.

Step 2: Ester Hydrolysis

- Reagents:
  - Crude Intermediate (Methyl 5-(2,3-difluorophenyl)nicotinate).
  - $LiOH \cdot H_2O$ (2.0 eq).
  - Solvent: THF/Water (1:1).

- Procedure:
  - Dissolve the intermediate in THF/Water. Add LiOH.
  - Stir at Room Temperature for 2 hours.
  - Acidification: Carefully adjust pH to ~3–4 using 1N HCl. The product, **5-(2,3-Difluorophenyl)nicotinic acid**, will precipitate.

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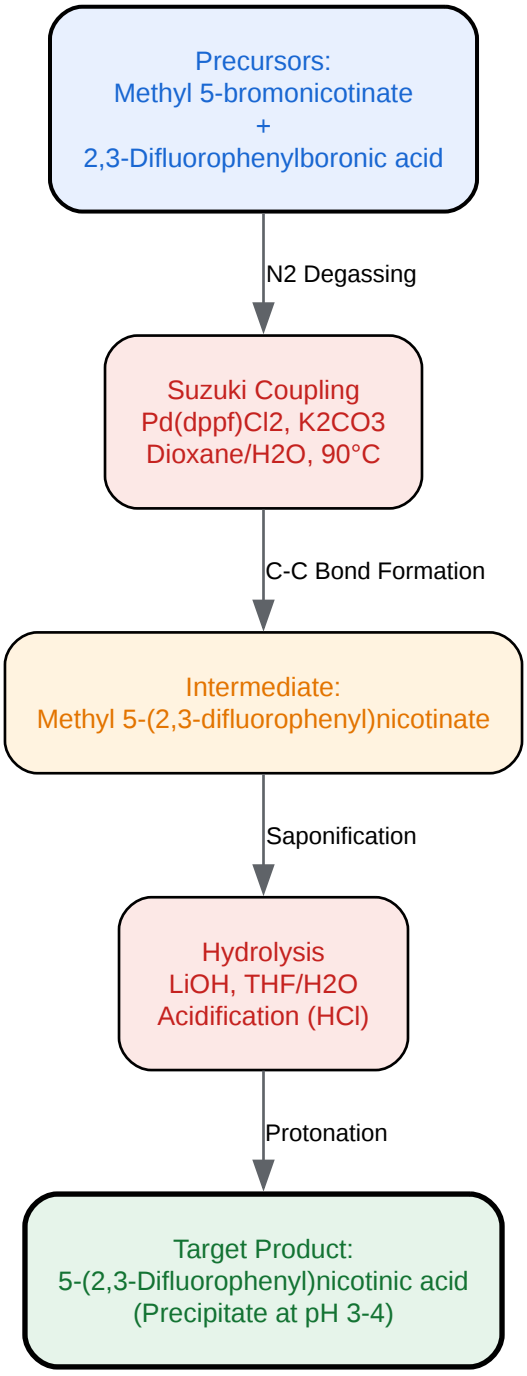
- Isolation: Filter the white solid, wash with cold water, and dry under vacuum.

Visualization: Synthesis Workflow



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Caption: Step-wise synthetic workflow for **5-(2,3-Difluorophenyl)nicotinic acid** via Suzuki coupling and hydrolysis.

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Part 4: Applications in Drug Discovery[2][3]

Scaffold for Kinase Inhibitors

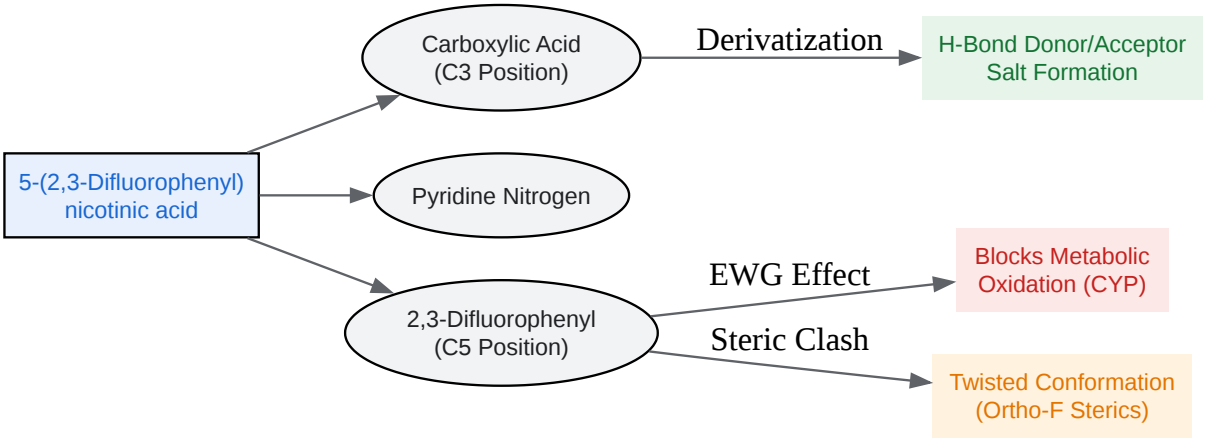
The 5-phenylnicotinic acid motif mimics the biaryl pharmacophores found in many FDA-approved kinase inhibitors (e.g., Sorafenib analogues).

- Binding Mode: The carboxylic acid can form hydrogen bonds with the "sugar pocket" or solvent-exposed regions of the kinase, while the difluorophenyl group occupies the hydrophobic "back pocket" (Gatekeeper region).

Bioisosterism & Optimization

- Fluorine Scan: In SAR studies, moving fluorine atoms around the phenyl ring (2,3- vs 3,4- vs 2,5-difluoro) dramatically alters the electronic topography. The 2,3-substitution pattern creates a specific dipole moment that can optimize binding affinity and selectivity.
- Linker Utility: The carboxylic acid is rarely the endpoint; it is typically converted into amides, esters, or heterocycles (e.g., oxadiazoles) to generate the final bioactive compound.

Visualization: Structure-Activity Relationship (SAR)



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Caption: SAR logic map highlighting the functional roles of specific structural motifs within the molecule.

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References

- ChemScene. (n.d.). **5-(2,3-Difluorophenyl)nicotinic acid** Product Page. Retrieved from
- National Center for Biotechnology Information (NCBI). (2025). Nicotinic Acid Structure and Biology. PubChem Compound Summary. Retrieved from
- Frontiers in Bioengineering and Biotechnology. (2025). Enzymatic approaches to nicotinic acid synthesis. Retrieved from
- Sigma-Aldrich. (n.d.). Suzuki Coupling Reaction User Guide. Retrieved from

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